

Application Notes: Storage & Stability of Sisunatovir Hydrochloride

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Compound Focus: Sisunatovir Hydrochloride

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Quantitative Storage & Stability Data

The table below summarizes the key quantitative data for storing **Sisunatovir hydrochloride** to ensure its stability and activity [1] [2] [3].

Form	Short-Term Storage	Long-Term Storage	Stability Duration	Notes
Powder (Solid)	-20°C [1]	-20°C [1] [3]	3 years [1]	Keep container tightly sealed and protected from moisture [1] [2].
Solution in DMSO	-20°C [1] [3]	-80°C [1] [3]	1 month (-20°C); 6 months (-80°C) [1] [3]	Use fresh, anhydrous DMSO. Aliquot to avoid repeated freeze-thaw cycles [4] [3].

Experimental Protocols

Protocol 1: Preparing a Stock Solution in DMSO

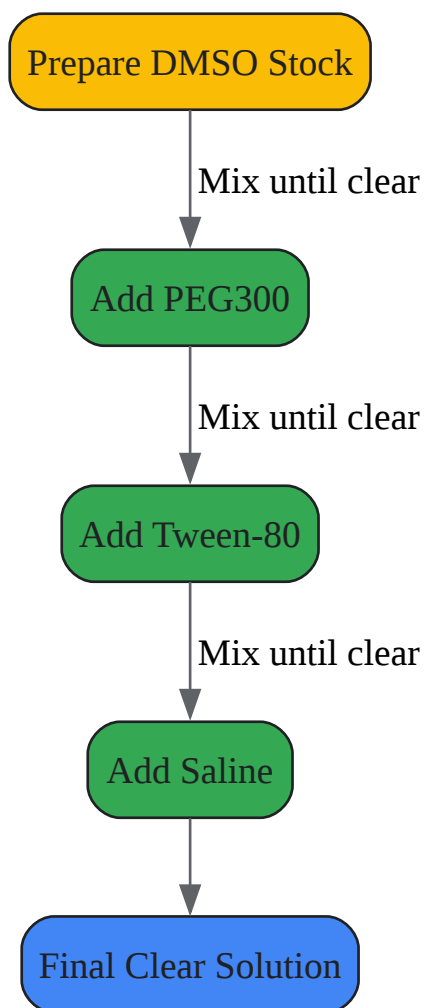
This protocol is for creating a concentrated stock solution suitable for *in vitro* cellular assays [4] [3].

- **Equipment & Reagents:** **Sisunatovir hydrochloride** powder, anhydrous DMSO, analytical balance, sonicator (or warm water bath), vortex mixer.
- **Calculation:** Calculate the mass of compound needed to achieve the desired concentration. A typical stock concentration is 10-25 mM [4] [3].
- **Weighing:** Allow the vial of **Sisunatovir hydrochloride** to equilibrate to room temperature before opening to prevent condensation and moisture absorption. Weigh the appropriate mass quickly and accurately.
- **Dissolution:** Add the calculated volume of anhydrous DMSO directly to the vial. To aid dissolution, briefly vortex the mixture and then sonicate it in a bath sonicator or warm it in a water bath at up to 60°C until the solution is clear [4].
- **Aliquoting:** Immediately aliquot the prepared stock solution into sterile, low-adhesion microtubes to minimize the number of freeze-thaw cycles.
- **Storage:** Label aliquots clearly and store them at -80°C for long-term use (up to 6 months) or at -20°C for shorter periods (up to 1 month) [1] [3].

Protocol 2: Preparing a Working Solution for Animal Studies

The following is an example of preparing an *in vivo* dosing formulation based on supplier data, using a multi-solvent approach to enhance solubility for oral administration [4] [3].

- **Workflow Diagram:**



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- **Procedure:**

- Prepare a clear DMSO master liquid (e.g., 25 mg/mL) as described in Protocol 1 [3].
- In sequence, add the following solvents to the DMSO master liquid, ensuring the mixture is clear before adding the next component [3]:
 - **Add PEG300** (40% of the final volume) and mix thoroughly.
 - **Add Tween-80** (5% of the final volume) and mix thoroughly.
 - **Add Saline** (45% of the final volume) and mix until a clear solution is obtained.
- The final working solution should be prepared freshly and used on the same day for *in vivo* studies [4] [3].

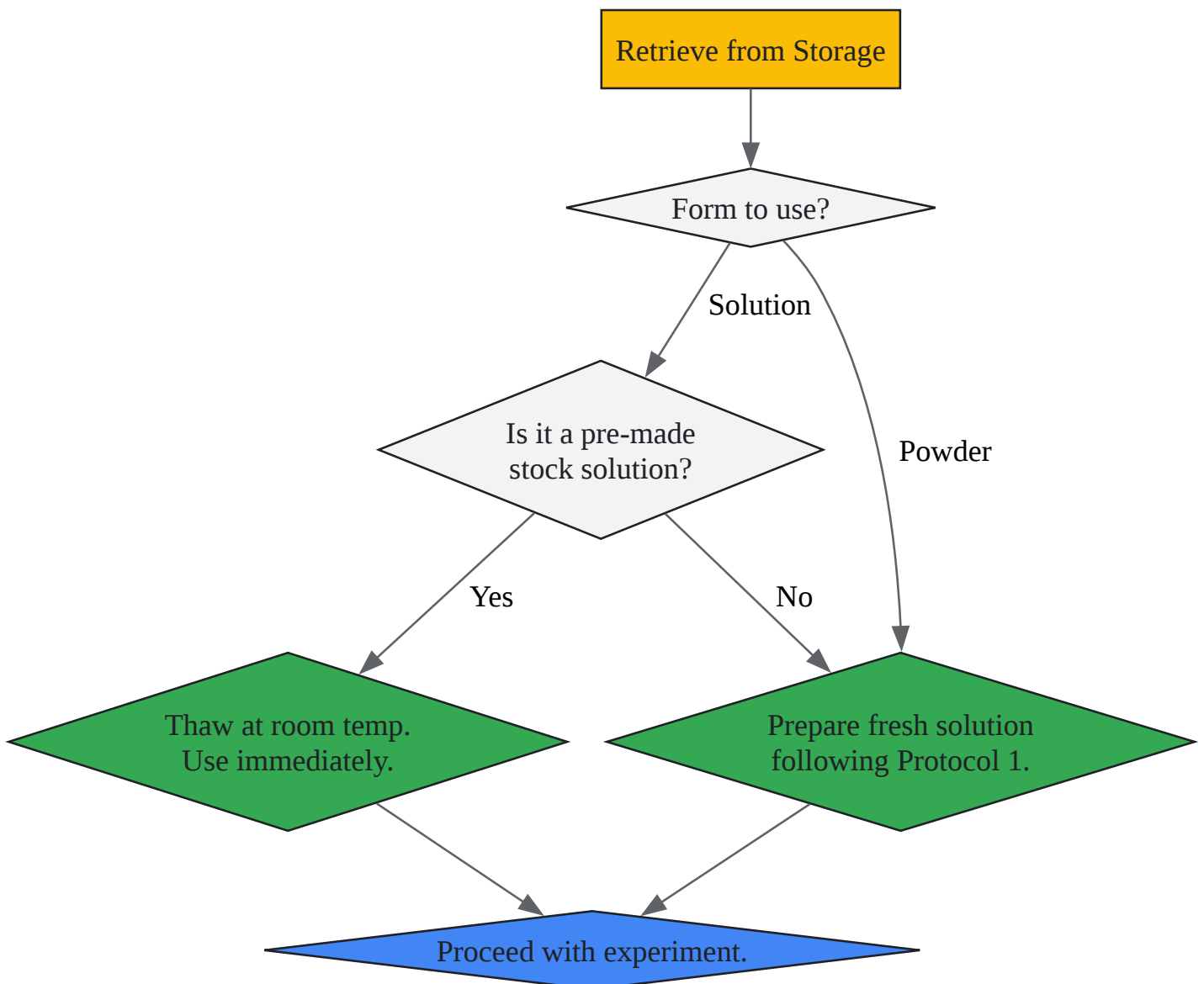
Stability and Reactivity

- **Chemical Stability:** The compound is stable under the recommended storage conditions [1] [2].

- **Incompatible Materials:** Strong acids, strong bases, strong oxidizing agents, and strong reducing agents [1] [2].
- **Hazardous Decomposition Products:** Under fire conditions, may decompose and emit toxic fumes, including carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen chloride [1] [2].

Logical Workflow for Handling Sisunatovir HCl

The following diagram outlines the decision-making process for handling the compound from retrieval to use, integrating the storage and stability rules.



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Key Takeaways for Researchers

- **Moisture-Sensitive:** The compound's stability is highly dependent on protection from moisture. Always use sealed containers and anhydrous solvents [1] [3].
- **Solution Instability:** While powder is stable for years at -20°C, solutions have a much shorter shelf life. The -80°C storage recommendation for DMSO solutions is best practice for long-term retention of potency.
- **Use Fresh Formulations:** For the most reliable experimental results, especially in *in vivo* studies, prepare and use working solutions on the same day [4] [3].

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